An In-Depth Technical Guide to 4-Octylbenzaldehyde: Properties, Synthesis, and Applications

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Compound of Interest

Compound Name:	*4-Octylbenzaldehyde*
CAS No.:	*49763-66-8*
Cat. No.:	*B1586120*

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Executive Summary

4-Octylbenzaldehyde is an aromatic aldehyde distinguished by a C8 alkyl chain at the para position of the benzene ring. This structure confers significant lipophilicity while retaining the versatile reactivity of the aldehyde functional group. This guide provides a comprehensive technical overview of its chemical properties, outlines a robust synthetic methodology, discusses its spectroscopic signature, and explores its potential applications in advanced materials and chemical synthesis. The information herein is synthesized to provide researchers with the foundational knowledge required for its effective use and further investigation.

Chemical Identity and Properties

The core structure of **4-octylbenzaldehyde** consists of a benzaldehyde molecule substituted with an n-octyl group. This combination dictates its physical and chemical behavior, particularly its solubility and reactivity profile.

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Structural Formula and Core Identifiers

The fundamental identifiers for **4-octylbenzaldehyde** are summarized below, providing a clear basis for its identification in chemical databases and regulatory documents.

Table 1: Core Identifiers for **4-Octylbenzaldehyde**

Identifier	Value	Reference
IUPAC Name	4-octylbenzaldehyde	[1][2]
CAS Number	49763-66-8	[1][2]
Molecular Formula	$C_{15}H_{22}O$	[1][2]
SMILES	CCCCCCCCC1=CC=C(C=C1)C=O	[1][2]
InChIKey	IHKVZPVHTKOSLW-UHFFFAOYSA-N	[1][2]

Physicochemical Properties

The physicochemical properties of **4-octylbenzaldehyde** are critical for predicting its behavior in various solvents and reaction conditions. The long alkyl chain renders it highly soluble in nonpolar organic solvents.

Table 2: Key Physicochemical Data for **4-Octylbenzaldehyde**

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Property	Value	Reference
Molecular Weight	218.33 g/mol	[1]
Physical Form	Liquid	[2]
Color	Yellow	[2]
XLogP3	5.2	[1]
Topological Polar Surface Area	17.1 Å²	[1]
Hydrogen Bond Donor Count	0	[1]
Hydrogen Bond Acceptor Count	1	[1]
Rotatable Bond Count	8	[1]
Refractive Index	1.5100 to 1.513	[2]

Synthesis and Mechanistic Insights

The synthesis of para-substituted benzaldehydes can be approached through several established organic chemistry pathways. For **4-octylbenzaldehyde**, a highly efficient and versatile method is the Suzuki-Miyaura cross-coupling reaction. This method is favored for its high functional group tolerance, allowing the aldehyde moiety to remain intact, and its typically high yields.

Proposed Synthetic Protocol: Suzuki-Miyaura Cross-Coupling

This protocol details the synthesis of **4-octylbenzaldehyde** from commercially available starting materials: 4-bromobenzaldehyde and n-octylboronic acid.

Causality Behind Experimental Choices:

- Catalyst: A palladium catalyst, such as $Pd(PPh_3)_4$, is chosen for its proven efficacy in C-C bond formation between aryl halides and boronic acids.

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- Base: An inorganic base like potassium carbonate is required to activate the boronic acid for transmetalation to the palladium center.
- Solvent System: A mixture of an organic solvent (e.g., toluene or dioxane) and water is used. The organic phase dissolves the reactants, while the aqueous phase dissolves the base and facilitates the catalytic cycle.

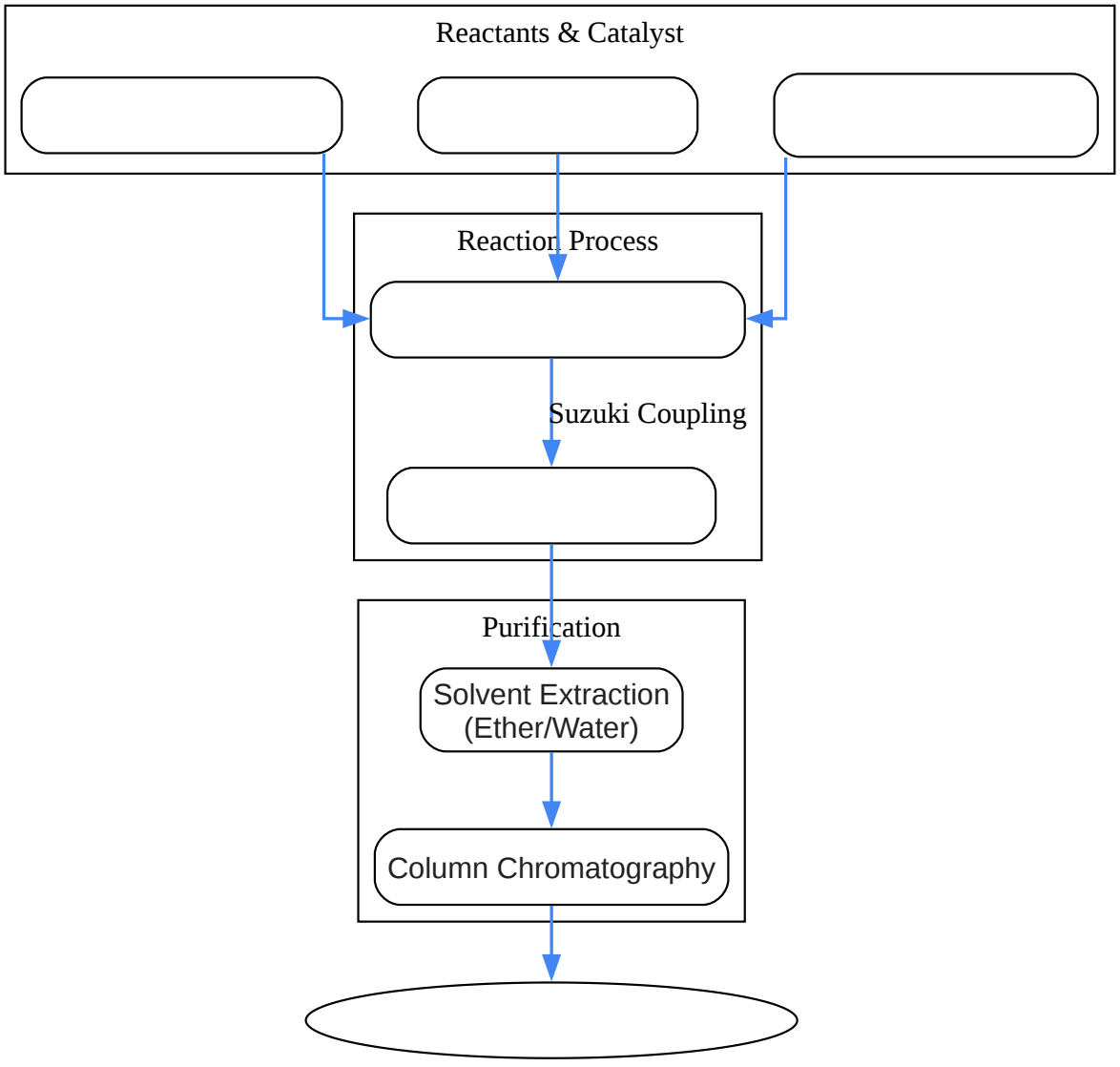
Experimental Protocol:

- Reactor Setup: To a 250 mL three-neck round-bottom flask equipped with a magnetic stirrer, reflux condenser, and a nitrogen inlet, add 4-bromobenzaldehyde (10 mmol, 1.85 g) and n-octylboronic acid (12 mmol, 1.90 g).
- Solvent and Reagent Addition: Add toluene (50 mL), ethanol (10 mL), and an aqueous solution of 2M potassium carbonate (20 mL).
- Inert Atmosphere: Purge the system with nitrogen for 15-20 minutes to remove oxygen, which can deactivate the palladium catalyst.
- Catalyst Introduction: Add tetrakis(triphenylphosphine)palladium(0) (0.2 mmol, 231 mg) to the reaction mixture under a positive nitrogen flow.
- Reaction: Heat the mixture to 90°C and maintain vigorous stirring for 12-18 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC).
- Work-up: After cooling to room temperature, transfer the mixture to a separatory funnel. Add 50 mL of diethyl ether and 50 mL of water. Shake and separate the layers.
- Extraction: Extract the aqueous layer twice more with 30 mL portions of diethyl ether.
- Washing: Combine the organic layers and wash with 50 mL of brine.
- Drying and Concentration: Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- Purification: Purify the resulting crude oil via column chromatography on silica gel, eluting with a hexane/ethyl acetate gradient (e.g., 98:2), to yield pure **4-octylbenzaldehyde**.

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Visualization of Synthetic Workflow

The following diagram illustrates the key steps in the proposed Suzuki-Miyaura synthesis.



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Caption: Suzuki-Miyaura synthesis workflow for **4-octylbenzaldehyde**.

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Spectroscopic Characterization Profile

While direct experimental spectra require laboratory analysis, the structural features of **4-octylbenzaldehyde** allow for a reliable prediction of its key spectroscopic signals.

- ^{1}H NMR: The spectrum will be characterized by a distinct aldehyde proton singlet between δ 9.9-10.1 ppm. Aromatic protons will appear as two doublets in the δ 7.4-7.9 ppm region, characteristic of a 1,4-disubstituted benzene ring. The benzylic protons (CH_2) adjacent to the ring will be a triplet around δ 2.7 ppm. The remaining aliphatic protons of the octyl chain will appear as multiplets between δ 1.2-1.7 ppm, with the terminal methyl group as a triplet around δ 0.9 ppm.

- ^{13}C NMR: The aldehyde carbon will be highly deshielded, appearing around δ 192 ppm. Aromatic carbons will be observed in the δ 129-148 ppm range. The carbons of the alkyl chain will be found upfield, between approximately δ 14-36 ppm.

- Infrared (IR) Spectroscopy: A strong, sharp carbonyl (C=O) stretch for the aldehyde will be prominent around 1700-1710 cm^{-1}. Two weaker C-H stretching bands for the aldehyde will be visible around 2720 cm^{-1} and 2820 cm^{-1}. Aliphatic C-H stretches from the octyl group will appear just below 3000 cm^{-1} (2850-2960 cm^{-1}), and aromatic C=C stretching vibrations will be present in the 1580-1610 cm^{-1} region.

Reactivity and Potential Applications

The dual nature of **4-octylbenzaldehyde**—a reactive aldehyde and a lipophilic aromatic—opens avenues for its use in several specialized fields. Its reactivity is dominated by the aldehyde group, which can undergo:

- Oxidation to 4-octylbenzoic acid.

- Reduction to 4-octylbenzyl alcohol.

- Reductive amination to form various secondary and tertiary amines.

- Wittig and related olefination reactions to form substituted styrenes.

- Formation of Schiff bases by condensation with primary amines.

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The long octyl chain imparts significant nonpolar character, suggesting potential applications as:

- An intermediate in liquid crystal synthesis, where the rigid aromatic core and flexible alkyl chain are desirable motifs.
- A precursor for specialty surfactants or polymers, leveraging the lipophilic tail and the reactive aldehyde "head."
- A component in fragrance formulations, where its high molecular weight would make it a base note with low volatility.[3][4]
- A building block in drug discovery for creating lipophilic analogs of pharmacologically active molecules to improve membrane permeability.

Safety, Handling, and Storage

Proper handling of **4-octylbenzaldehyde** is essential to ensure laboratory safety.

- Hazard Identification: The compound is classified as a skin sensitizer and may cause an allergic skin reaction.[1]
- Personal Protective Equipment (PPE): Wear tightly fitting safety goggles, chemical-resistant gloves (e.g., nitrile), and a lab coat.[5] If handling larger quantities or if aerosols may be generated, respiratory protection may be necessary.[5]
- Handling: Handle in a well-ventilated area or a chemical fume hood.[5] Avoid contact with skin, eyes, and clothing.[6] Avoid breathing vapors or mists.[5]
- Storage: Store in a cool, dry, and well-ventilated place away from sources of ignition.[6] Keep the container tightly closed. It should be stored away from incompatible materials such as strong oxidizing agents.[6]
- Disposal: Dispose of contents and container in accordance with local, regional, and national regulations.[5]

Conclusion

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4-Octylbenzaldehyde is a valuable chemical intermediate whose utility is derived from the synergistic combination of its reactive aldehyde functionality and its lipophilic octyl chain. A firm understanding of its properties, a reliable synthetic route such as the Suzuki-Miyaura coupling, and adherence to strict safety protocols are paramount for its successful application in research and development. Its potential as a precursor for liquid crystals, specialty polymers, and other advanced materials makes it a compound of significant interest for further scientific exploration.

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